

Application Notes and Protocols: L-Methioninamide in Cosmetic Formulations

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Compound of Interest

Compound Name: *H-Met-NH₂*

CAS No.: 4510-08-1

Cat. No.: B1360316

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Abstract

This document provides a comprehensive technical guide for researchers, cosmetic formulators, and drug development professionals on the application of L-Methioninamide in cosmetic and dermatological formulations. While direct extensive research on L-Methioninamide is emerging, this guide synthesizes the robust body of knowledge on its parent amino acid, L-Methionine, with the specific chemical characteristics of the amide derivative. We will explore the theoretical and evidence-based benefits of L-Methioninamide for skin and hair care, provide detailed formulation guidelines, and present protocols for efficacy and safety evaluation. This guide is intended to be a foundational resource for harnessing the potential of L-Methioninamide in next-generation cosmetic products.

Introduction: The Rationale for L-Methioninamide in Cosmetics

L-Methionine, an essential sulfur-containing amino acid, is well-documented for its crucial role in cellular health and metabolism.[1] In cosmetic science, it is recognized for its antioxidant properties, its role as a precursor to collagen and keratin synthesis, and its contribution to the

overall health and resilience of skin and hair.[2][3][4] L-Methioninamide, as a derivative of L-Methionine where the carboxylic acid group is replaced by an amide, presents a compelling alternative for cosmetic formulations. This chemical modification is hypothesized to alter its physicochemical properties, potentially enhancing its stability, skin penetration, and bioavailability in topical applications.

The primary theoretical advantages of using L-Methioninamide over L-Methionine in cosmetic formulations include:

- **Modified Polarity:** The amide group can alter the molecule's polarity, which may influence its interaction with the skin's lipid barrier and its solubility in various cosmetic bases.
- **Enhanced Stability:** Amides can sometimes offer greater stability against pH variations and microbial degradation compared to their corresponding carboxylic acids.
- **Sustained Release Potential:** The amide bond may be subject to enzymatic hydrolysis in the skin, potentially leading to a more gradual release of the active L-Methionine.

This guide will delve into the scientific underpinnings of these potential benefits and provide the practical knowledge required to formulate with and validate the efficacy of L-Methioninamide.

Scientific Foundation and Mechanism of Action

The cosmetic benefits of L-Methioninamide are largely extrapolated from the known functions of L-Methionine. The core biological activities are centered around the sulfur atom and the amino acid backbone.

Antioxidant and Cellular Protection

L-Methionine is a potent antioxidant, capable of neutralizing reactive oxygen species (ROS) and protecting cells from oxidative stress.[5][6] This activity is crucial in preventing premature skin aging and protecting hair follicles from environmental damage. The antioxidant capacity of L-Methionine is, in part, reversible, allowing it to act as a catalytic scavenger of ROS.[5] L-Methioninamide is expected to retain this antioxidant function due to the presence of the sulfur-containing side chain.

dot graph TD { A[Environmental Stressors (UV Radiation, Pollution)] --> B[Generates Reactive Oxygen Species (ROS)]; B --> C[Oxidative Damage to Skin and Hair Cells]; D[L-Methioninamide] --> E[Scavenges ROS]; E --> F[Reduced Oxidative Stress]; F --> G[Protection of Cellular Components (DNA, Proteins, Lipids)]; G --> H[Improved Skin Health and Hair Vitality]; C --> I[Premature Aging, Hair Follicle Damage]; } caption Antioxidant Mechanism of L-Methioninamide

Precursor to Structural Proteins

L-Methionine is an essential building block for proteins, most notably keratin, the primary structural component of hair, skin, and nails.^[2] It also plays a role in the synthesis of collagen, which provides structural integrity and elasticity to the skin.^[2] By supplying a bioavailable source of this amino acid, L-Methioninamide can theoretically support the skin's natural repair and regeneration processes, leading to improved firmness, elasticity, and hair strength.

dot graph LR { subgraph "Keratinocyte" A[L-Methioninamide] --> B[Enzymatic Conversion]; B --> C[L-Methionine]; C --> D[Protein Synthesis]; D --> E[Keratin]; end E --> F[Strengthened Hair Shaft and Epidermal Barrier]; } caption Role in Keratin Synthesis

Formulation Guidelines for L-Methioninamide

Successful incorporation of L-Methioninamide into cosmetic formulations requires a thorough understanding of its physicochemical properties and compatibility with other ingredients.

Physicochemical Properties

Property	Value	Source
INCI Name	METHIONINAMIDE	-
CAS Number	19298-72-7	[7]
Molecular Formula	C5H12N2OS	[8]
Molecular Weight	148.23 g/mol	[8]
Appearance	White to off-white crystalline powder (projected)	-
Solubility	Soluble in water, potentially soluble in glycols.	[9] (extrapolated from L-Methionine)
Melting Point	52°C	[7]
Predicted LogP	-0.2	[8]

Recommended Use Levels and pH

Based on the data for L-Methionine, a recommended use level for L-Methioninamide in cosmetic formulations is between 0.1% and 1.0% (w/w).[10] The optimal pH for formulations containing L-Methioninamide is likely in the range of 5.0 to 6.5 to ensure stability and compatibility with the skin's natural pH.[11]

Incorporation into Formulations

L-Methioninamide should be dissolved in the aqueous phase of a formulation. It is advisable to add it during the cool-down phase, at temperatures below 40°C, to prevent any potential degradation.

Example Formulation: Anti-Aging Facial Serum

Phase	Ingredient	% (w/w)	Function
A	Deionized Water	q.s. to 100	Solvent
A	Glycerin	3.00	Humectant
A	Sodium Hyaluronate	0.50	Humectant
A	Xanthan Gum	0.30	Thickener
B	L-Methioninamide	0.50	Active Ingredient
B	Niacinamide	2.00	Active Ingredient
C	Phenoxyethanol (and) Ethylhexylglycerin	1.00	Preservative

Procedure:

- Combine the ingredients of Phase A and mix until the xanthan gum is fully hydrated.
- In a separate vessel, dissolve the L-Methioninamide and Niacinamide of Phase B in a small amount of deionized water from Phase A.
- Add Phase B to Phase A with gentle mixing.
- Add the preservative system (Phase C) and mix until uniform.
- Adjust the final pH to 5.5-6.0 if necessary.

Experimental Protocols

To substantiate the efficacy and ensure the safety of cosmetic formulations containing L-Methioninamide, a series of in vitro and clinical tests are recommended.

In Vitro Efficacy Testing

- Antioxidant Capacity Assay (DPPH or ORAC): To quantify the free radical scavenging ability of L-Methioninamide.

- Gene Expression Analysis in Skin Cell Cultures: Using techniques like RT-qPCR on human dermal fibroblasts or keratinocytes to assess the upregulation of genes related to collagen (e.g., COL1A1) and keratin (e.g., KRT1, KRT10) synthesis.[12]
- In Vitro Skin Models: Utilizing reconstructed human epidermis models to evaluate the protective effects of L-Methioninamide against UV-induced damage or oxidative stress.[13]
[14]

dot graph TD { A[Prepare L-Methioninamide Solution] --> B[Treat Human Dermal Fibroblasts]; B --> C{Incubate for 24-48 hours}; C --> D[Isolate RNA]; D --> E[Reverse Transcription to cDNA]; E --> F[Quantitative PCR (qPCR)]; F --> G[Analyze Expression of Collagen-related Genes]; } caption In Vitro Collagen Synthesis Assay Workflow

Stability Testing

A robust stability testing program is crucial to ensure the final product maintains its quality and efficacy over its shelf life.[15][16][17]

Protocol: Accelerated Stability Testing

- Prepare three batches of the final formulation in the intended commercial packaging.
- Store the samples at the following conditions:
 - Room Temperature (25°C / 60% RH)
 - Elevated Temperature (40°C / 75% RH)
 - Elevated Temperature (45°C)
 - Refrigerated (4°C)
 - Freeze-Thaw Cycling (-10°C to 25°C, 3-5 cycles)[16]
- Evaluate the samples at initial, 1, 2, and 3-month time points for the following parameters:
 - Physical Characteristics: Appearance, color, odor, pH, viscosity.

- Chemical Integrity: Quantification of L-Methioninamide using a validated HPLC-UV method.
- Microbiological Purity: Total viable count, yeast and mold.
- Packaging Compatibility: Any signs of interaction between the formula and the packaging.

Safety and Irritation Testing

Human Repeat Insult Patch Test (HRIPT)

The HRIPT is the industry standard for assessing the potential for dermal irritation and sensitization of a cosmetic product.[\[18\]](#)[\[19\]](#)[\[20\]](#)

Protocol Overview:

- A panel of 50-200 human volunteers is recruited.
- The test product is applied to the same site on the back under an occlusive or semi-occlusive patch.
- Induction Phase: The product is applied and removed nine times over a three-week period. The site is scored for any signs of irritation after each application.
- Rest Phase: A two-week period with no product application.
- Challenge Phase: The product is applied to a new site on the back.
- The challenge site is evaluated at 48 and 96 hours for any signs of an allergic reaction. A dermatologist assesses all reactions.[\[18\]](#)

A "non-irritating" and "hypoallergenic" claim can be made if no adverse reactions are observed.[\[18\]](#)

Conclusion

L-Methioninamide holds significant promise as a multifunctional active ingredient in cosmetic formulations. By leveraging the well-established benefits of L-Methionine and considering the

potential advantages conferred by the amide functional group, formulators can develop innovative products for anti-aging, skin protection, and hair care. The protocols outlined in this guide provide a framework for the systematic evaluation of L-Methioninamide-containing formulations, ensuring both efficacy and consumer safety. As research continues, a more nuanced understanding of L-Methioninamide's specific interactions with the skin will undoubtedly emerge, further solidifying its place in advanced cosmetic science.

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